

Definitive Technical Guide: [4,4'-Bioxazole]-5,5'(4H,4'H)-dione

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Compound of Interest

Compound Name: [4,4'-Bioxazole]-5,5'(4H,4'H)-dione(9CI)

CAS No.: 172869-91-9

Cat. No.: B573213

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Part 1: Executive Summary & Chemical Identity

[4,4'-Bioxazole]-5,5'(4H,4'H)-dione represents a specialized class of heterocyclic dimers derived from the oxidative coupling of 5(4H)-oxazolones (commonly known as azlactones). While often encountered as transient intermediates or stable tetrasubstituted derivatives in organic synthesis, this core scaffold serves as a critical "bis-electrophile" in the construction of complex peptidomimetics, quaternary amino acids, and heterocyclic polymers.

This guide analyzes the structure, synthesis via oxidative dehydrodimerization, and the reactivity profile of this scaffold, distinguishing between the theoretical unsubstituted parent and the chemically robust substituted variants used in drug discovery.

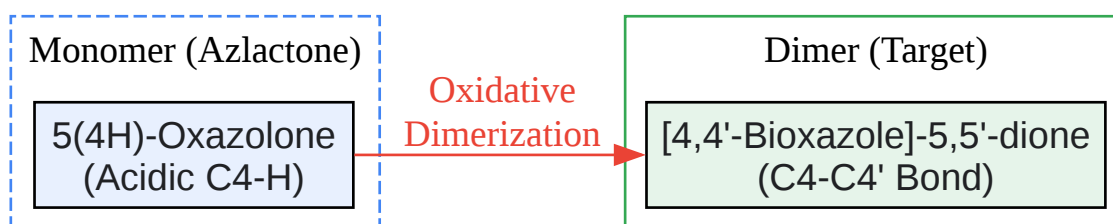
Nomenclature & Identification[1]

Property	Detail
IUPAC Name	[4,4'-Bioxazole]-5,5'(4H,4'H)-dione
Common Name	Bis-azlactone; 4,4'-Bis(oxazolone)
Core Scaffold	Dimer of 5(4H)-oxazolone connected at C4
CAS Number	Note on Specificity: The unsubstituted parent (H at C2/C4) is chemically unstable. Relevant CAS (Monomer): 1199-01-5 (2-Phenyl-5(4H)-oxazolone) Relevant CAS (Derivative): 25744-09-6 (Linked bis-azlactone example)
Molecular Formula	C ₆ H ₄ N ₂ O ₄ (Parent unsubstituted)
Hybridization	C2 (sp ²), C4 (sp ² in dimer), C5 (sp ²)

Structural Logic & Tautomerism

The "4H,4'H" designation in the IUPAC name is critical. It indicates that the C4 carbons are saturated (

), which occurs upon dimerization. The monomeric 5(4H)-oxazolone contains an acidic proton at C4, which allows for the formation of an enolate-like radical species that drives the dimerization process.



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Figure 1: Structural relationship between the azlactone monomer and the bioxazole dimer.

Part 2: Synthesis via Oxidative Dehydrodimerization

The most authoritative route to [4,4'-Bioxazole]-5,5'(4H,4'H)-dione derivatives is the oxidative dehydrodimerization of 2-substituted-5(4H)-oxazolones. This reaction exploits the acidity of the C4 proton (

) to generate a radical intermediate.

Mechanistic Pathway[2][3][4][5]

- Enolization: Base-mediated deprotonation of the 5(4H)-oxazolone at C4.
- Oxidation: Single-electron transfer (SET) using an oxidant (e.g., Iodine, Hypervalent Iodine, or radical initiators) generates a captodative radical at C4.
- Dimerization: Rapid recombination of two C4-radicals forms the C4-C4' bond, yielding the bioxazole scaffold.

Experimental Protocol: Iodine-Mediated Dimerization

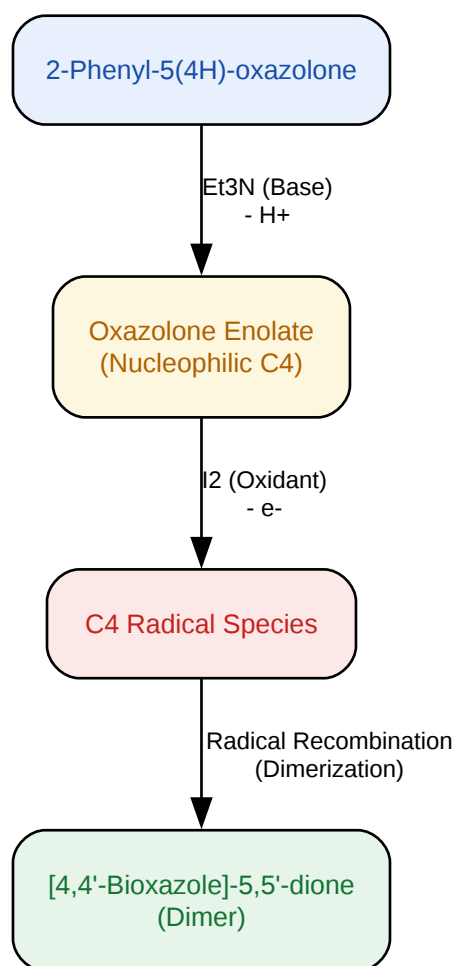
Note: This protocol describes the synthesis of the stable 2,2'-diphenyl substituted derivative, a standard model for this class.

Reagents:

- Substrate: 2-Phenyl-5(4H)-oxazolone (1.0 eq)
- Oxidant: Iodine () (0.5 eq) or Diacetoxyiodobenzene (PIDA)
- Base: Triethylamine () or
- Solvent: Dichloromethane (DCM) or Acetonitrile (MeCN)

Step-by-Step Workflow:

- Preparation: Dissolve 2-phenyl-5(4H)-oxazolone (10 mmol) in anhydrous DCM (50 mL) under an inert atmosphere ().
- Activation: Cool the solution to 0°C and add Triethylamine (12 mmol) dropwise. Observe color change indicating enolate formation.
- Oxidation: Add Iodine (5 mmol) portion-wise over 20 minutes. The solution will transition from violet (free) to pale yellow/colorless as the oxidant is consumed.
- Quenching: Stir at room temperature for 2 hours. Wash the organic layer with aqueous sodium thiosulfate () to remove residual iodine.
- Isolation: Dry over , filter, and concentrate in vacuo.
- Purification: Recrystallize from benzene/hexane or ethanol to yield the [4,4'-bioxazole]-5,5'-dione derivative.



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Figure 2: Reaction pathway for the oxidative dimerization of azlactones.

Part 3: Reactivity & Applications[6]

The [4,4'-Bioxazole]-5,5'(4H,4'H)-dione scaffold acts as a masked bis-amino acid precursor. The lactone rings are highly susceptible to nucleophilic attack, making this scaffold a versatile "bis-electrophile."

Ring-Opening Polymerization (ROP)

Reaction with diamines or diols leads to the formation of polyamides or polyester-amides. The bioxazole core opens to form a chain containing quaternary carbon centers, rigidifying the polymer backbone.

Synthesis of Quaternary Amino Acids

Hydrolysis or alcoholysis of the dimer, followed by reduction, yields

-disubstituted amino acids. These are valuable in drug design for constraining peptide conformation.

Ligand Design

Substituted bioxazoles serve as precursors to chiral bis-oxazoline (BOX) ligands if the carbonyls are reduced or modified, though the dione oxidation state is typically preserved for electrophilic applications.

Key Reactivity Table:

Reagent	Reaction Type	Product
Water /	Hydrolysis	Bis(-benzamido) diacid
Primary Amine ()	Aminolysis	Bis-diamide (Peptidomimetic)
Alcohol ()	Alcoholysis	Bis-ester
Reducing Agent ()	Reduction	Poly-substituted amino alcohols

Part 4: Safety & Handling

- **Sensitization:** 5(4H)-oxazolones and their dimers are potent acylating agents. They can react with skin proteins, leading to sensitization or allergic contact dermatitis.
- **Moisture Sensitivity:** The anhydride linkage in the oxazolone ring is hydrolytically unstable. Store all derivatives under inert gas (Argon/Nitrogen) in a desiccator.

- Thermal Stability: While the dimers are generally more thermally stable than their monomers, they may decarboxylate at high temperatures (>150°C).

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